

2-Acetamido-4-chlorobenzoic acid molecular structure

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Compound of Interest

Compound Name: 2-Acetamido-4-chlorobenzoic acid

Cat. No.: B1585348

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An In-depth Technical Guide to the Molecular Structure of **2-Acetamido-4-chlorobenzoic Acid**

Introduction

2-Acetamido-4-chlorobenzoic acid is a synthetic organic compound that has applications in pharmaceutical research.^[1] This guide provides a comprehensive overview of its molecular structure, chemical properties, and a detailed experimental protocol for its synthesis. The information is intended for researchers, scientists, and professionals in the field of drug development.

Molecular Structure and Chemical Properties

The molecular structure of **2-Acetamido-4-chlorobenzoic acid** consists of a benzoic acid core substituted with an acetamido group at the second position and a chlorine atom at the fourth position.

A summary of its key chemical properties is presented in the table below:

Property	Value	Source
IUPAC Name	2-acetamido-4-chlorobenzoic acid	Inferred from structure
CAS Number	5900-56-1	[1]
Molecular Formula	C ₉ H ₈ ClNO ₃	[1]
Molecular Weight	213.62 g/mol	[1]
Boiling Point	440.4 °C	[1]
Canonical SMILES	<chem>CC(=O)NC1=C(C=CC(=C1)Cl)C(=O)O</chem>	[1]

Synthesis of 2-Acetamido-4-chlorobenzoic Acid

The synthesis of **2-acetamido-4-chlorobenzoic acid** can be achieved through the acetylation of 2-amino-4-chlorobenzoic acid. This reaction involves the introduction of an acetyl group onto the amino substituent of the benzoic acid derivative.

General Experimental Protocol: Acetylation of 2-amino-4-chlorobenzoic acid

This protocol describes a general method for the synthesis of **2-acetamido-4-chlorobenzoic acid**.

Materials:

- 2-amino-4-chlorobenzoic acid
- Acetic anhydride
- Glacial acetic acid
- Ice-cold water
- Beaker

- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Buchner funnel and filter paper
- Crystallizing dish

Procedure:

- In a beaker, dissolve 2-amino-4-chlorobenzoic acid in a minimal amount of glacial acetic acid with gentle warming and stirring.
- Slowly add a slight excess of acetic anhydride to the solution while stirring.
- Heat the reaction mixture gently for a short period (e.g., 10-15 minutes) to ensure the completion of the reaction.
- Pour the warm reaction mixture into a larger beaker containing ice-cold water. This will cause the product, **2-acetamido-4-chlorobenzoic acid**, to precipitate out of the solution.
- Collect the precipitated solid by vacuum filtration using a Buchner funnel.
- Wash the collected solid with cold water to remove any unreacted starting materials and impurities.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol/water mixture) to obtain pure **2-acetamido-4-chlorobenzoic acid**.
- Dry the purified crystals in a desiccator or a vacuum oven.

Characterization:

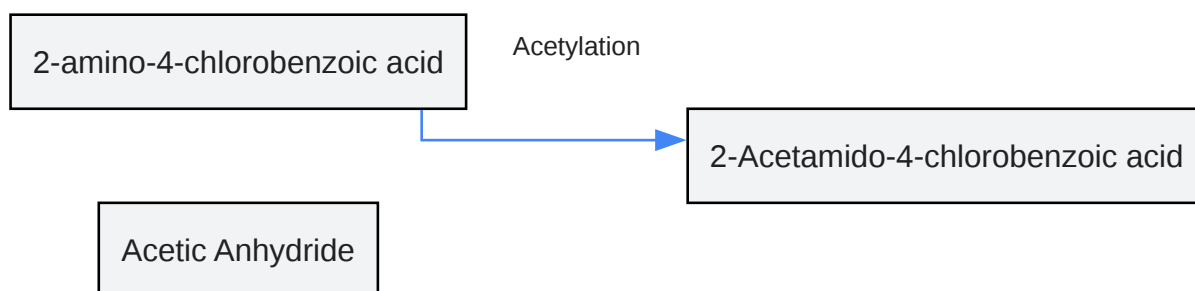
The identity and purity of the synthesized **2-acetamido-4-chlorobenzoic acid** can be confirmed using various analytical techniques, including:

- Melting Point Determination: Compare the experimentally determined melting point with the literature value.

- Infrared (IR) Spectroscopy: Look for characteristic absorption bands corresponding to the N-H stretch of the amide, the C=O stretch of the carboxylic acid and the amide, and the C-Cl stretch.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): Confirm the molecular structure by analyzing the chemical shifts and coupling patterns of the protons and carbons.
- Mass Spectrometry (MS): Determine the molecular weight of the compound.

Synthesis Pathway Visualization

The following diagram illustrates the synthesis of **2-Acetamido-4-chlorobenzoic acid** from 2-amino-4-chlorobenzoic acid.



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References

1. 2-Acetamido-4-chlorobenzoic acid | 5900-56-1 | FAA90056 [biosynth.com]
- To cite this document: BenchChem. [2-Acetamido-4-chlorobenzoic acid molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585348#2-acetamido-4-chlorobenzoic-acid-molecular-structure]

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